

Technical Support Center: 4-Morpholin-4-yl-4-oxo-butyric acid

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Compound of Interest

Compound Name: 4-Morpholin-4-yl-4-oxo-butyric acid

Cat. No.: B1330129

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This technical support center provides essential information for researchers, scientists, and drug development professionals on the proper storage and handling of **4-Morpholin-4-yl-4-oxo-butyric acid** (CAS: 67900-19-0).

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **4-Morpholin-4-yl-4-oxo-butyric acid**?

A1: For optimal stability, **4-Morpholin-4-yl-4-oxo-butyric acid** should be stored in a cool, dry, and well-ventilated area.^[1] It is crucial to keep the container tightly sealed to prevent moisture absorption and potential degradation.^[1] While some suppliers indicate that storage at room temperature is acceptable, a controlled temperature range of 15°C to 25°C is recommended for long-term storage to minimize the risk of thermal degradation.^{[2][3]}

Q2: How should I handle the compound upon receiving it?

A2: Upon receipt, it is advisable to inspect the container for any damage. The compound should be handled in a well-ventilated area or under a fume hood. Personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn to avoid skin and eye contact.^[1]

Q3: Is **4-Morpholin-4-yl-4-oxo-butyric acid** sensitive to light or air?

A3: While specific photostability data for this compound is not readily available, it is good laboratory practice to store it in an opaque or amber-colored container to protect it from light. The compound is not known to be particularly air-sensitive, but keeping the container well-sealed is recommended to prevent oxidation and moisture uptake.

Q4: What are the potential degradation pathways for this compound?

A4: As a molecule containing both a carboxylic acid and an amide functional group, **4-Morpholin-4-yl-4-oxo-butyric acid** is susceptible to two primary degradation pathways:

- Hydrolysis: The amide bond can undergo hydrolysis under acidic or basic conditions, breaking down the molecule into succinic acid and morpholine. This process can be accelerated by the presence of moisture and elevated temperatures.
- Thermal Decomposition: At elevated temperatures, carboxylic acids can undergo decarboxylation. While the exact decomposition temperature for this specific compound is not documented, it is a potential risk with improper storage.

Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Compound appears discolored or clumped	Moisture absorption or degradation.	<p>Do not use the compound if discoloration is significant.</p> <p>Clumping may be due to moisture; if the discoloration is minor, the compound may be dried under vacuum. However, for sensitive experiments, using a fresh batch is recommended.</p>
Inconsistent experimental results	Inconsistent purity of the compound due to improper storage.	<p>Verify the storage conditions of the compound. If stored improperly, consider obtaining a new lot and storing it under the recommended conditions.</p> <p>Perform a purity check (e.g., via HPLC or melting point) if possible.</p>
Low solubility in expected solvents	The compound may have degraded, or the incorrect solvent is being used.	Confirm the appropriate solvent for your application. If solubility issues persist with a fresh batch of the compound under correct storage conditions, re-evaluate the solvent system.

Data Presentation

Summary of Recommended Storage Conditions

Parameter	Recommendation	Source
Temperature	15°C to 25°C (Controlled Room Temperature)	[2]
Humidity	Dry environment	[3]
Atmosphere	In a tightly sealed container	[1]
Light	Protected from light (amber vial recommended)	General good practice

Experimental Protocols

Protocol 1: Assessment of Compound Stability via HPLC

This protocol outlines a method to assess the stability of **4-Morpholin-4-yl-4-oxo-butyric acid** under stressed conditions.

1. Preparation of Stock Solution:

- Accurately weigh and dissolve 10 mg of **4-Morpholin-4-yl-4-oxo-butyric acid** in 10 mL of a suitable solvent (e.g., acetonitrile or methanol) to prepare a 1 mg/mL stock solution.

2. Stress Conditions:

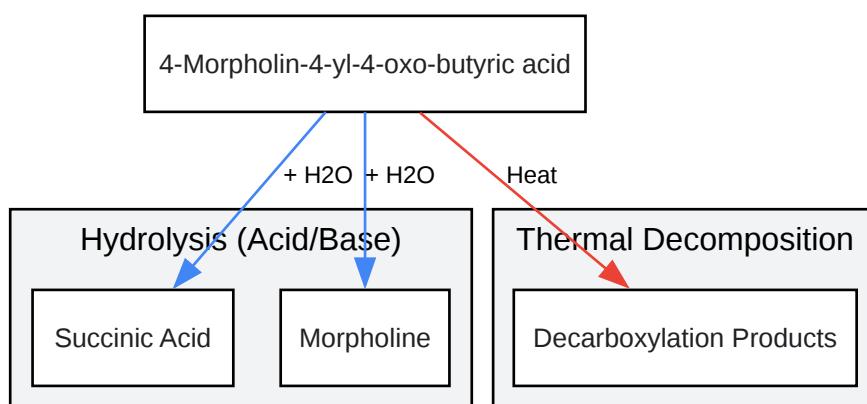
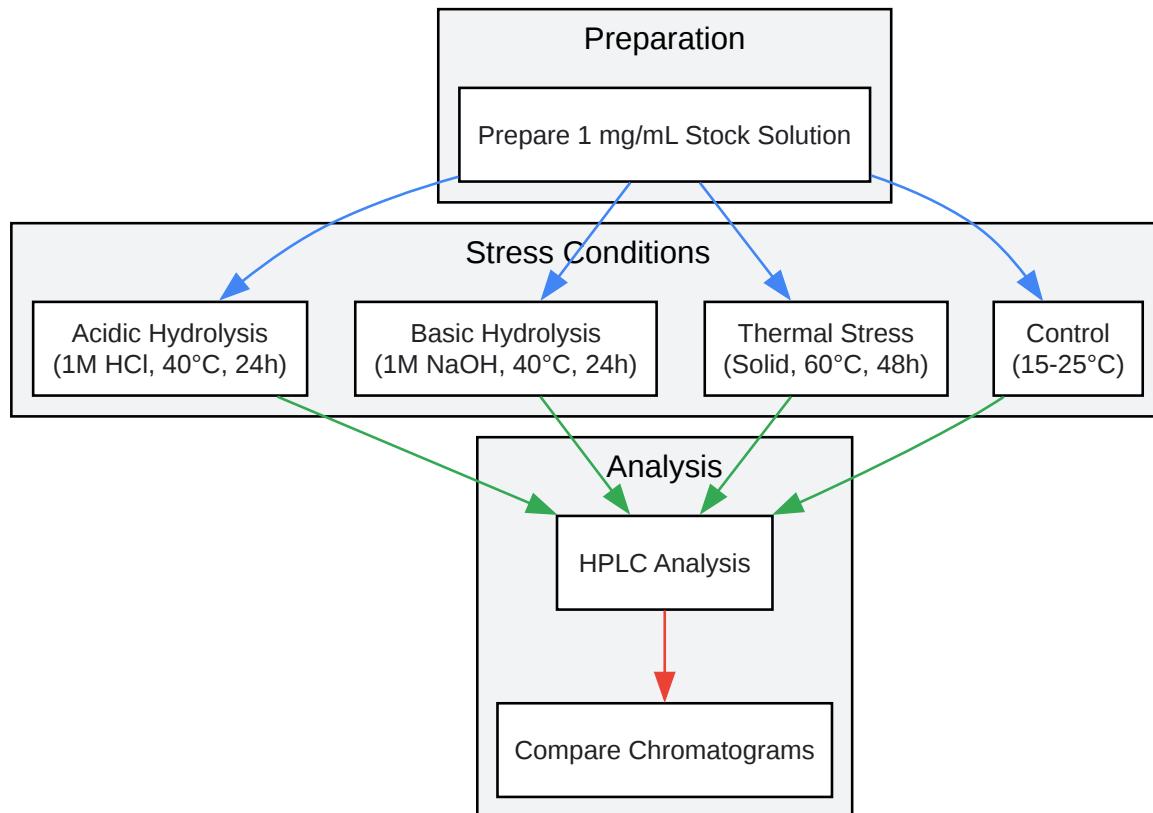
- Acidic Hydrolysis: Mix 1 mL of the stock solution with 1 mL of 1M HCl. Incubate at 40°C for 24 hours.
- Basic Hydrolysis: Mix 1 mL of the stock solution with 1 mL of 1M NaOH. Incubate at 40°C for 24 hours.
- Thermal Stress: Place a small, accurately weighed amount of the solid compound in an oven at 60°C for 48 hours. After the incubation period, prepare a 1 mg/mL solution.
- Control: Keep 1 mL of the stock solution at the recommended storage temperature (15-25°C), protected from light.

3. HPLC Analysis:

- Analyze all samples by a suitable reverse-phase HPLC method.

- Compare the chromatograms of the stressed samples to the control sample. The appearance of new peaks or a decrease in the area of the main peak indicates degradation.

Visualizations



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